Technical Guide: 10-Bromo-1,1-diethoxydecane

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Compound of Interest	
Compound Name:	*10-Bromo-1,1-diethoxydecane*
Cat. No.:	*B1642741*

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Intermediate Profile, Synthesis Protocol, and Bifunctional Utility

Executive Summary & Chemical Identity[1][2]

10-Bromo-1,1-diethoxydecane is a specialized bifunctional C10 aliphatic linker used primarily in the synthesis of complex organic molecules, including insect pheromones, functionalized lipids, and surface-active monolayers (SAMs).

Its core utility lies in its orthogonal reactivity:

- The Bromide Terminus: Susceptible to nucleophilic substitution (

) or metal-halogen exchange (Grignard/Lithium reagent formation).
- The Diethyl Acetal Terminus: Acts as a robust protecting group for the aldehyde functionality, stable under basic conditions (e.g., during alkylation at the bromide end) but readily hydrolyzed back to the aldehyde under acidic conditions.

Physicochemical Profile[3][4][5][6][7][8][9][10]

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Property	Specification
Chemical Name	10-Bromo-1,1-diethoxydecane
Synonyms	10-Bromodecanal diethyl acetal; 1-Bromo-10,10-diethoxydecane
Molecular Formula	
Molecular Weight	309.28 g/mol
Physical State	Colorless to pale yellow oil
Solubility	Soluble in organic solvents (DCM, THF, Toluene); Insoluble in water
Primary Precursor	10-Bromo-1-decanol (CAS: 53463-68-6)
Target CAS	Note: Often synthesized in situ. Refer to Precursor CAS 53463-68-6 for commercial sourcing.

Synthetic Utility & Mechanism[9][11]

The strategic value of **10-Bromo-1,1-diethoxydecane** is its ability to serve as a "masked" aldehyde during chain elongation.

The "Protection-First" Strategy

In total synthesis, particularly for long-chain pheromones like that of the Navel Orangeworm (Amyelois transitella), one often needs to couple a C10 fragment to a carbon nucleophile.

- Problem: Using 10-bromodecanal directly is risky because the aldehyde proton is acidic enough to interfere with strong bases, or the aldehyde carbonyl can undergo side reactions with Grignard reagents.
- Solution: Converting the aldehyde to the diethyl acetal renders the C1 terminus inert to bases and nucleophiles. This allows the C10 bromide terminus to undergo metal-halogen exchange (e.g., forming a Grignard reagent) or nucleophilic displacement without affecting the aldehyde equivalent.

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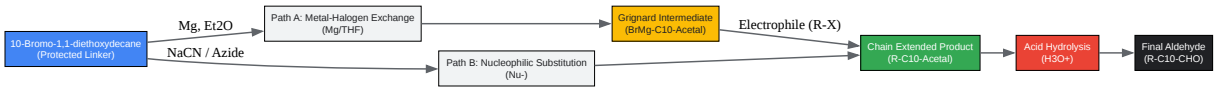
Mechanism Diagram: Orthogonal Reactivity

The following diagram illustrates the logical flow of utilizing this linker in a synthesis campaign.



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Caption: Orthogonal reactivity workflow showing the stability of the acetal group during C-terminus modifications.

Synthesis Protocol (Self-Validating)

Since **10-Bromo-1,1-diethoxydecane** is frequently prepared in-house from the commercially available alcohol, the following protocol ensures high yield and purity.

Phase 1: Oxidation of 10-Bromo-1-decanol

Precursor: 10-Bromo-1-decanol (CAS 53463-68-6).[1][2][3][4] Reagent: Pyridinium Chlorochromate (PCC) or Swern Oxidation conditions.

- Setup: Flame-dry a round-bottom flask under Argon.
- Dissolution: Dissolve 10-bromo-1-decanol (1.0 eq) in anhydrous Dichloromethane (DCM).
- Oxidation: Add PCC (1.5 eq) buffered with silica gel or sodium acetate (to prevent acid-catalyzed migration/side reactions). Stir at room temperature for 2-4 hours.
- Validation (TLC): Monitor disappearance of alcohol (

  in 20% EtOAc/Hex) and appearance of aldehyde (

).

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- Workup: Filter through a pad of Celite/Silica to remove chromium salts. Concentrate to yield 10-bromodecanal.

Phase 2: Acetalization (The Critical Step)

Reagents: Triethyl orthoformate (

), Ethanol, p-Toluenesulfonic acid (pTSA).

- Reaction: Dissolve the crude 10-bromodecanal in anhydrous Ethanol.
- Additives: Add Triethyl orthoformate (1.2 eq) and a catalytic amount of pTSA (0.05 eq).
- Conditions: Stir at room temperature for 12 hours. The orthoformate acts as a water scavenger, driving the equilibrium toward the acetal.
- Quench: Add saturated

  to neutralize the acid catalyst (crucial to prevent hydrolysis during workup).
- Extraction: Extract with Hexanes (acetals are highly lipophilic).
- Purification: Vacuum distillation or flash chromatography (EtOAc/Hexanes + 1% Triethylamine to keep silica basic).

Analytical Validation (QC)

To confirm the identity of the product, look for these specific NMR signals:

- Acetal Methine:

  ppm (t, 1H). This is the diagnostic peak for the protected aldehyde.
- Bromide Terminus:

  ppm (t, 2H,

).[5]
- Ethoxy Groups:

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ppm (m, 4H) and

ppm (t, 6H).

Applications in Drug Development & Materials[2]

Pheromone Synthesis (Navel Orangeworm)

The primary industrial application of this C10 scaffold is in the synthesis of (11Z,13Z)-11,13-hexadecadienal, the sex pheromone of the Navel Orangeworm (Amyelois transitella), a major pest in almond and pistachio orchards.[3]

- Methodology: The **10-bromo-1,1-diethoxydecane** is converted to a phosphonium salt or Grignard reagent and coupled with a C6 fragment containing the diene system, followed by deprotection.

Surface Functionalization (SAMs)

In biosensor development, this molecule serves as a linker for Self-Assembled Monolayers (SAMs) on silica or gold.

- Silica: The acetal is hydrolyzed to the aldehyde, which can then be coupled to amine-functionalized glass surfaces via reductive amination.
- Gold: The bromide end is converted to a thiol (-SH) or thioacetate, allowing the acetal-terminated chain to anchor to gold nanoparticles, presenting a reactive aldehyde surface for protein conjugation.

Handling, Stability & Safety

Stability Profile

- Acid Sensitivity:High. Exposure to even weak acids (acetic acid, silica gel without base buffer) will hydrolyze the acetal back to the aldehyde. Always store with a trace of base (e.g.,

) or over molecular sieves.
- Base Stability:High. Stable to NaOH, LiAlH4, and Grignard reagents.
- Thermal Stability: Stable up to

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, allowing for vacuum distillation.

Safety Hazards (H-Statements)

- H315: Causes skin irritation (Alkyl bromide functionality).
- H319: Causes serious eye irritation.[6][7]
- H335: May cause respiratory irritation.
- Precaution: Alkyl bromides are potential alkylating agents. Use nitrile gloves and work in a fume hood.

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